

An In-depth Technical Guide to 5-Chloro-4-methyl-2-methylsulfanylpurimidine

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Compound of Interest

Compound Name: 5-Chloro-4-methyl-2-(methylthio)purimidine

CAS No.: 63331-71-5

Cat. No.: B3329779

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Abstract: This technical guide provides a comprehensive overview of 5-Chloro-4-methyl-2-methylsulfanylpurimidine, a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. The document delineates its fundamental chemical and physical properties, explores established synthetic routes, and examines its reactivity, with a particular focus on nucleophilic substitution reactions. Furthermore, this guide highlights the compound's role as a critical building block in the development of targeted therapeutics, supported by detailed experimental protocols and safety considerations. This document is intended for researchers, scientists, and professionals in the field of drug development seeking a detailed understanding of this versatile purimidine derivative.

Introduction and Molecular Overview

5-Chloro-4-methyl-2-methylsulfanylpurimidine is a substituted purimidine that serves as a crucial intermediate in organic synthesis. The purimidine core, a diazine heterocycle, is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs and clinical candidates. The specific substitution pattern of this compound—a chloro group at position 5, a methyl group at position 4, and a methylsulfanyl (thiomethyl) group at position 2—imparts a

unique reactivity profile that makes it a valuable synthon for creating diverse molecular architectures.

The chlorine atom, particularly, acts as a versatile handle for introducing various functional groups through nucleophilic aromatic substitution, while the methyl and methylsulfanyl groups modulate the electronic properties and steric environment of the pyrimidine ring. This guide will dissect these structural features to provide a clear understanding of the compound's chemical behavior and its applications.

Caption: Chemical Structure of 5-Chloro-4-methyl-2-methylsulfanylpurimidine

Physicochemical and Spectroscopic Properties

A thorough understanding of a compound's physical and chemical properties is fundamental for its application in synthesis and drug design. The key properties of 5-Chloro-4-methyl-2-methylsulfanylpurimidine are summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₇ ClN ₂ S	[1]
Molecular Weight	174.65 g/mol	[1]
IUPAC Name	4-chloro-5-methyl-2-methylsulfanylpurimidine	[1]
CAS Number	61044-96-0	[1]
Appearance	Solid (form may vary)	
Topological Polar Surface Area	51.1 Å ²	[1]
InChIKey	QZXWPYARYIQHIS-UHFFFAOYSA-N	[1]

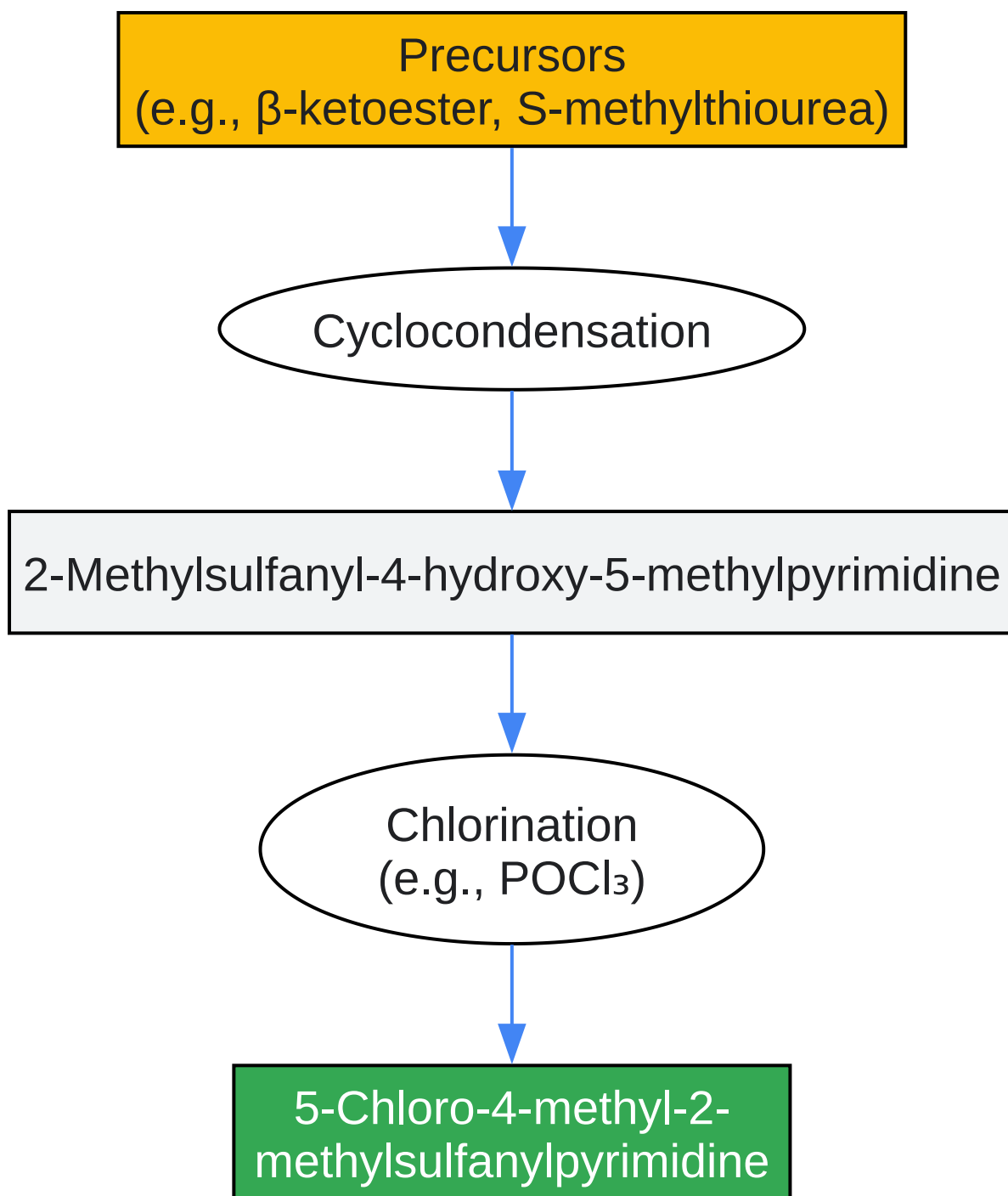
Spectroscopic data is crucial for the identification and characterization of the compound. While a specific complete dataset for this exact molecule is not readily available in the aggregated search results, characterization of similar pyrimidine derivatives relies on standard techniques such as ¹H NMR, ¹³C NMR, and mass spectrometry to confirm the structure and purity.[2][3]

Synthesis and Reaction Mechanisms

The synthesis of substituted pyrimidines often involves the condensation of a 1,3-dicarbonyl compound (or its equivalent) with a urea or thiourea derivative, followed by functional group interconversions.

General Synthetic Strategy

A plausible and common approach for synthesizing chloro-substituted pyrimidines involves the chlorination of a corresponding hydroxypyrimidine (or its tautomeric pyrimidone) precursor. The methylsulfonyl group is typically introduced by reacting a 2-mercaptopyrimidine with a methylating agent or by using S-methylthiourea in the initial condensation step.



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Caption: General synthetic workflow for the target compound.

Exemplary Synthetic Protocol

While a specific protocol for 5-Chloro-4-methyl-2-methylsulfanylpuridine was not found, a representative procedure can be adapted from the synthesis of similar 4-chloropyrimidines.^[4]

Step 1: Synthesis of 2-Methylsulfanyl-4-hydroxy-5-methylpyrimidine

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve sodium metal in absolute ethanol to prepare a fresh solution of sodium ethoxide.
- **Condensation:** To the sodium ethoxide solution, add an appropriate β -ketoester, such as ethyl 2-methylacetoacetate. Following this, add S-methylthiourea hydrochloride and reflux the mixture for several hours. The reaction involves a condensation to form the pyrimidine ring.
- **Work-up:** After cooling, the reaction mixture is acidified to precipitate the product. The solid is collected by filtration, washed with water, and dried to yield 2-Methylsulfanyl-4-hydroxy-5-methylpyrimidine.

Step 2: Chlorination to yield 5-Chloro-4-methyl-2-methylsulfanylpuridine

- **Reaction Setup:** In a flask equipped with a reflux condenser and a gas trap (for HCl), suspend the 2-Methylsulfanyl-4-hydroxy-5-methylpyrimidine from Step 1 in phosphorus oxychloride (POCl_3).^[4] An organic base like triethylamine may be added.^[4]
- **Chlorination:** Heat the mixture to reflux for 2-5 hours.^[4] The hydroxypyrimidine is converted to the chloropyrimidine via reaction with POCl_3 .
- **Work-up:** After the reaction is complete, cool the mixture and carefully quench it by pouring it onto crushed ice.^[4] The aqueous mixture is then neutralized with a base (e.g., sodium bicarbonate solution) and extracted with an organic solvent like ethyl acetate.^[4] The combined organic layers are washed, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the crude product, which can be purified by recrystallization or column chromatography.

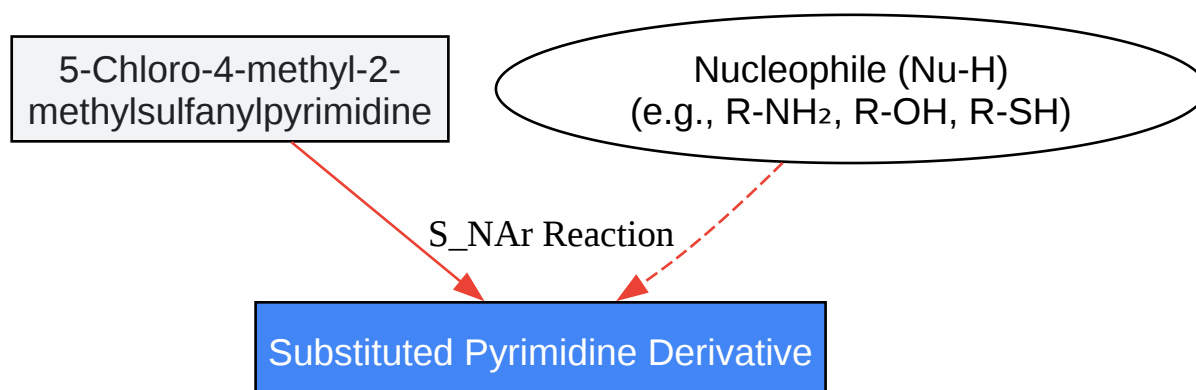
Chemical Reactivity and Applications in Drug Discovery

The reactivity of 5-Chloro-4-methyl-2-methylsulfanylpurimidine is dominated by the susceptibility of the chloro-substituted carbon atom to nucleophilic attack. This makes it an excellent electrophilic partner for a wide range of nucleophiles.

Nucleophilic Aromatic Substitution (S_NAr)

The chlorine atom at the C4 or C5 position of the purimidine ring is activated towards nucleophilic displacement. This reaction is the cornerstone of its utility in building more complex molecules.

- **Reaction with Amines:** The compound readily reacts with primary and secondary amines to form the corresponding amino-purimidines. This is a widely used strategy in medicinal chemistry to introduce side chains that can interact with biological targets.[5][6][7]
- **Reaction with Other Nucleophiles:** Other nucleophiles, such as alkoxides (to form ethers) and thiolates (to form thioethers), can also displace the chlorine atom, further expanding the synthetic possibilities.[8]



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Caption: Key reactivity pathway via nucleophilic substitution.

Role in Drug Development

Substituted pyrimidines are integral to the development of kinase inhibitors, receptor antagonists, and other therapeutic agents. The core structure of 5-Chloro-4-methyl-2-methylsulfanylpurimidine is found within several classes of biologically active molecules.

- **Kinase Inhibitors:** Many kinase inhibitors feature a 2,4-disubstituted pyrimidine scaffold. The 5-chloro-4-methyl-2-methylsulfanylpurimidine moiety can be elaborated into potent inhibitors of targets like Anaplastic Lymphoma Kinase (ALK) and Epidermal Growth Factor Receptor (EGFR), which are crucial in non-small cell lung cancer (NSCLC).[\[9\]](#)
- **G-Protein-Coupled Receptor (GPCR) Modulators:** This pyrimidine derivative has been incorporated into molecules targeting GPCRs. For instance, derivatives have been used in the discovery of GPR119 agonists, which are investigated as potential treatments for type 2 diabetes.[\[10\]](#)
- **General Pharmaceutical Intermediate:** Its predictable reactivity makes it a valuable building block for creating libraries of compounds for high-throughput screening in the early stages of drug discovery.[\[11\]](#)[\[12\]](#)

Safety, Handling, and Storage

As with any laboratory chemical, proper safety precautions must be observed when handling 5-Chloro-4-methyl-2-methylsulfanylpurimidine and its derivatives.

Hazard Identification

Based on GHS classifications for this and structurally similar compounds, the following hazards may be present:

- **Skin Irritation:** Causes skin irritation.[\[1\]](#)[\[13\]](#)
- **Eye Irritation:** Causes serious eye irritation.[\[1\]](#)[\[13\]](#)
- **Respiratory Irritation:** May cause respiratory irritation.[\[1\]](#)[\[13\]](#)
- **Acute Toxicity:** May be harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[14\]](#)

Recommended Handling Procedures

- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood.[\[14\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses or goggles, and a lab coat.[\[14\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[\[14\]](#)

Storage

- Conditions: Keep the container tightly closed and store in a cool, dry, and well-ventilated place.[\[15\]](#)[\[16\]](#) For long-term stability, storage at refrigerated temperatures (e.g., 4°C) under an inert atmosphere like nitrogen may be recommended.

Conclusion

5-Chloro-4-methyl-2-methylsulfanylpurimidine is a highly functionalized heterocyclic compound with significant strategic value in synthetic and medicinal chemistry. Its well-defined structure allows for predictable reactivity, primarily through nucleophilic substitution of the chlorine atom, enabling the facile construction of complex molecular scaffolds. Its role as a key intermediate in the synthesis of targeted therapies, including kinase inhibitors and GPCR modulators, underscores its importance to the drug discovery and development pipeline. A thorough understanding of its synthesis, reactivity, and handling is essential for researchers aiming to leverage this versatile building block for the creation of novel chemical entities.

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